

# Drometrizole trisiloxane molecular weight and empirical formula

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## Compound of Interest

Compound Name: *Drometrizole trisiloxane*

Cat. No.: *B8226674*

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## Technical Data Summary: Drometrizole Trisiloxane

This document provides the core physicochemical properties of **drometrizole trisiloxane**, a lipophilic benzotriazole derivative utilized as a broad-spectrum UV absorber in sunscreen formulations.

## Physicochemical Properties

The fundamental molecular characteristics of **drometrizole trisiloxane** are detailed below. This data is essential for researchers and professionals involved in formulation, quality control, and regulatory assessment of cosmetic and pharmaceutical products.

| Property          | Value   | Citations   |
|-------------------|---|---|
| Molecular Formula | C <sub>24</sub> H <sub>39</sub> N <sub>3</sub> O <sub>3</sub> Si <sub>3</sub>   | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>                     |
| Molecular Weight  | 501.8 g/mol (also cited as 501.84 g/mol )   | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> |
| IUPAC Name        | 2-(2H-benzotriazol-2-yl)-4-methyl-6-[2-methyl-3-[1,3,3,3-tetramethyl-1-[(trimethylsilyl)oxy]disiloxanyl]propyl]phenol | <a href="#">[1]</a>   |
| CAS Number        | 155633-54-8   | <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>                     |

## Experimental Protocols and Visualization

The determination of molecular weight and empirical formula for a compound like **drometizole trisiloxane** is typically achieved through standard analytical techniques such as mass spectrometry and elemental analysis. As this report serves to provide established reference data, detailed experimental protocols for these fundamental analyses are not included.

Similarly, the request for diagrams of signaling pathways or experimental workflows is not applicable to the presentation of basic molecular properties.

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## References

- 1. Drometizole trisiloxane | C<sub>24</sub>H<sub>39</sub>N<sub>3</sub>O<sub>3</sub>Si<sub>3</sub> | CID 9848888 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. drometizole trisiloxane | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]

- 3. Drometrizole Trisiloxane Manufacturer & Suppliers | ELOVSAFE-DMztSilOx - Elchemy [elchemy.com]
- 4. GSRS [precision.fda.gov]
- 5. Drometrizole trisiloxane analytical standard | 155633-54-8 [sigmaaldrich.com]
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- To cite this document: BenchChem. [Drometrizole trisiloxane molecular weight and empirical formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8226674#drometrizole-trisiloxane-molecular-weight-and-empirical-formula]

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